4-Methyl-7-nitroisoquinoline: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*4-Methyl-7-nitroisoquinoline*
Cat. No.:	*B8732491*

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An In-depth Examination of a Niche Yet Promising Heterocyclic Moiety for Drug Discovery and Chemical Synthesis

This technical guide provides a comprehensive overview of **4-methyl-7-nitroisoquinoline**, a heterocyclic compound with potential applications in medicinal chemistry and organic synthesis. While specific data for this isomer is not extensively documented in public databases, this paper, authored for researchers, scientists, and drug development professionals, consolidates available information on its core properties, proposes a detailed synthetic pathway, and discusses its potential biological significance by drawing parallels with structurally related compounds.

Core Molecular Attributes

4-Methyl-7-nitroisoquinoline is a derivative of isoquinoline, a structural isomer of quinoline, and is characterized by a methyl group at the 4th position and a nitro group at the 7th position of the isoquinoline ring.

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Property	Value	Source
Molecular Formula	$C_{10}H_8N_2O_2$	-
Molecular Weight	188.18 g/mol	
CAS Number	Not readily available	-

It is critical to note that while a specific CAS Registry Number for **4-methyl-7-nitroisoquinoline** is not found in widely accessible chemical databases, its isomers are well-documented. For instance, 4-methyl-5-nitroisoquinoline is registered under CAS Number 194032-17-2. This underscores the importance of precise isomeric designation in chemical research and procurement.

Proposed Synthesis and Mechanistic Rationale

The synthesis of **4-methyl-7-nitroisoquinoline** can be approached through the regioselective nitration of the parent molecule, 4-methylisoquinoline. The directing effects of the existing methyl group and the nitrogen atom in the isoquinoline ring system are crucial for achieving the desired isomer.

Experimental Protocol: Regioselective Nitration of 4-Methylisoquinoline

This proposed protocol is based on established methods for the nitration of quinoline and isoquinoline derivatives.

Objective: To synthesize **4-methyl-7-nitroisoquinoline** via electrophilic nitration of 4-methylisoquinoline.

Materials:

- 4-Methylisoquinoline
- Concentrated Sulfuric Acid (H_2SO_4)
- Fuming Nitric Acid (HNO_3)

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- Ice
- Sodium Bicarbonate ($NaHCO_3$) solution (saturated)
- Dichloromethane (CH_2Cl_2)
- Anhydrous Magnesium Sulfate ($MgSO_4$)
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: In a 100 mL round-bottom flask equipped with a magnetic stirrer, dissolve 4-methylisoquinoline (1 equivalent) in concentrated sulfuric acid (5-10 equivalents) with cooling in an ice bath. The sulfuric acid serves to protonate the isoquinoline nitrogen, forming the isoquinolinium ion, which deactivates the pyridine ring towards electrophilic attack and directs substitution to the benzene ring.
- Preparation of Nitrating Mixture: In a separate beaker, carefully prepare a nitrating mixture by adding fuming nitric acid (1.1 equivalents) dropwise to a small amount of concentrated sulfuric acid, while maintaining a low temperature in an ice bath.
- Nitration Reaction: Slowly add the prepared nitrating mixture dropwise to the solution of 4-methylisoquinoline in sulfuric acid over 30-60 minutes. The temperature of the reaction mixture should be maintained between 0 and 5 °C throughout the addition to control the reaction rate and minimize side product formation.

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- Reaction Monitoring: After the addition is complete, allow the reaction to stir at 0-5 °C for an additional 1-2 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: Carefully pour the reaction mixture onto crushed ice with stirring. This will quench the reaction and precipitate the product.
- Neutralization: Slowly neutralize the acidic solution with a saturated solution of sodium bicarbonate until the pH is approximately 7-8. This step should be performed with caution due to gas evolution.
- Extraction: Extract the aqueous mixture with dichloromethane (3 x 50 mL). The organic layers are combined.
- Drying and Concentration: Dry the combined organic extracts over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude product.
- Purification: The crude product, likely a mixture of isomers, can be purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexane) to isolate the **4-methyl-7-nitroisoquinoline** isomer.

Causality of Experimental Choices:

- Low Temperature: Nitration is a highly exothermic reaction. Maintaining a low temperature is crucial to prevent over-nitration and the formation of undesired byproducts.
- Sulfuric Acid as Solvent: Besides its role in generating the nitronium ion (NO_2^+) from nitric acid, sulfuric acid protonates the basic nitrogen of the isoquinoline ring. This deactivates the heterocyclic ring towards electrophilic attack, thereby favoring nitration on the carbocyclic ring. The methyl group at the 4-position is an ortho-, para-director. However, the strong deactivating effect of the protonated nitrogen atom will predominantly direct the incoming nitro group to the 5 and 7 positions. Separation of these isomers would be necessary.

Physicochemical Properties and Spectroscopic Characterization (Predicted)

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Based on the known properties of similar nitro-substituted aromatic compounds, the following characteristics can be anticipated for **4-methyl-7-nitroisoquinoline**.

Property	Predicted Value/Observation
Appearance	Pale yellow to yellow solid
Melting Point	Expected to be in the range of 100-150 °C
Solubility	Soluble in organic solvents like dichloromethane, chloroform, and acetone; sparingly soluble in water.

Expected Spectroscopic Data:

- ^{1}H NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons, with coupling patterns indicative of the substitution on the isoquinoline ring. The methyl group would appear as a singlet at approximately 2.5-2.7 ppm. The aromatic protons would be deshielded due to the electron-withdrawing nitro group.
- ^{13}C NMR: The carbon NMR spectrum would display signals for all 10 carbon atoms. The carbon bearing the nitro group (C-7) would be significantly downfield.
- IR Spectroscopy: The infrared spectrum should exhibit strong characteristic absorption bands for the nitro group (N-O stretching) at approximately 1520-1560 cm^{-1} (asymmetric) and 1345-1385 cm^{-1} (symmetric).
- Mass Spectrometry: The mass spectrum would show a molecular ion peak (M^+) at m/z = 188.18, corresponding to the molecular weight of the compound.

Potential Applications in Drug Discovery

The isoquinoline scaffold is a prominent feature in numerous biologically active natural products and synthetic drugs. The introduction of a nitro group can significantly modulate the electronic properties and biological activity of a molecule.

Potential Areas of Investigation:

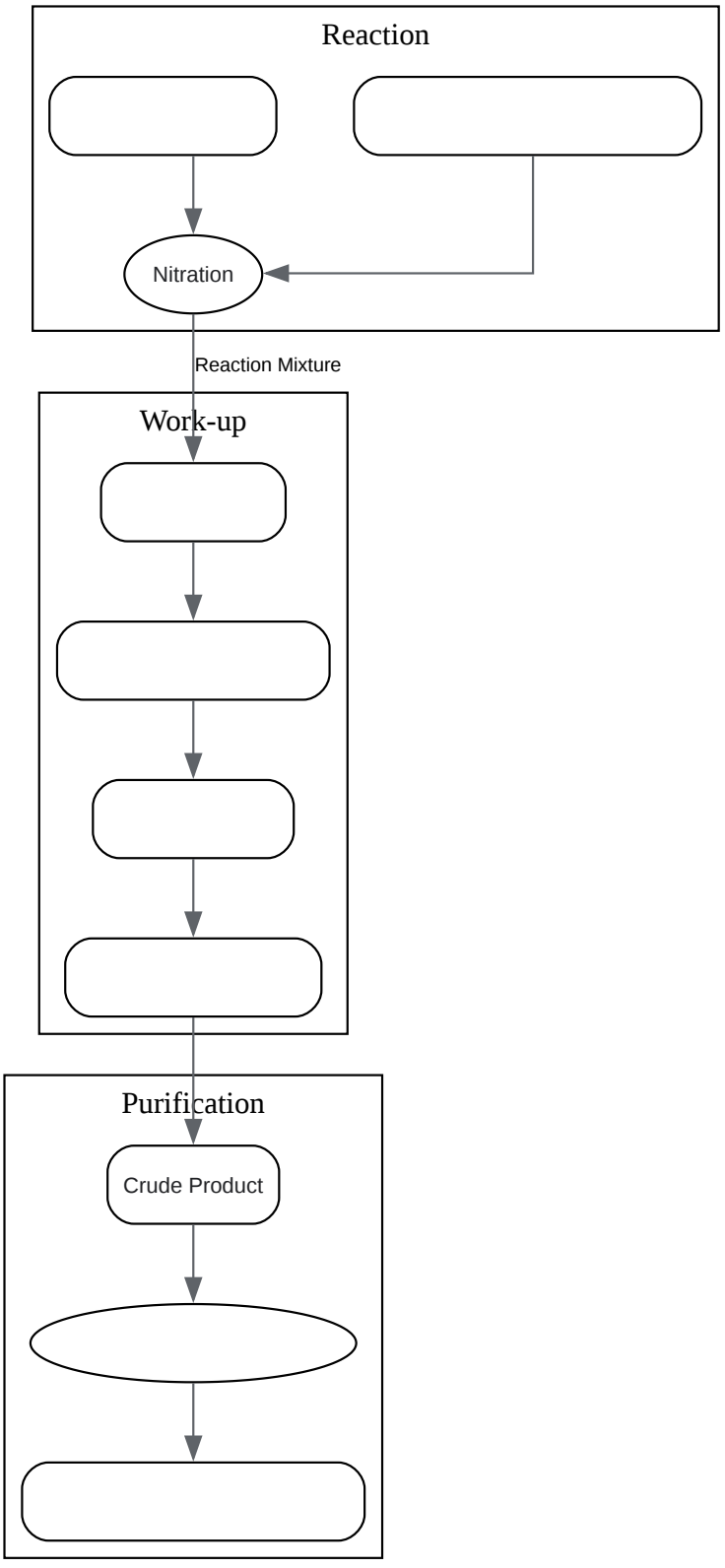
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- Anticancer Agents: Nitroaromatic compounds have been explored as hypoxia-activated prodrugs. The electron-withdrawing nature of the nitro group can also enhance interactions with biological targets.
- Antimicrobial Agents: The quinoline and isoquinoline cores are present in many antibacterial and antiprotozoal drugs. The addition of a nitro group could lead to new antimicrobial candidates.
- Enzyme Inhibitors: The rigid isoquinoline framework can serve as a scaffold for designing inhibitors of various enzymes, such as kinases and proteases, which are important targets in drug discovery.

Logical Relationships and Workflows

Synthesis and Purification Workflow

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Caption: Workflow for the synthesis and purification of **4-Methyl-7-nitroisoquinoline**.

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Conclusion

4-Methyl-7-nitroisoquinoline represents a molecule of interest for further exploration in the fields of medicinal chemistry and organic synthesis. While its dedicated characterization data is sparse in mainstream chemical literature, this guide provides a solid foundation for its synthesis and potential applications based on established chemical principles and the known properties of related compounds. The proposed synthetic protocol offers a viable route for its preparation, enabling researchers to investigate its unique properties and unlock its potential in various scientific endeavors.

References

- PubChem. 4-Methyl-5-nitroisoquinoline. [Link]

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